

# Health and Safety Technical Guide: 3,3'-(p-Phenylene)dipropionic Acid

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## Compound of Interest

Compound Name: 3,3'-(p-Phenylene)dipropionic acid

Cat. No.: B1582500

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the health and safety information currently available for **3,3'-(p-Phenylene)dipropionic acid** (CAS No. 4251-21-2). As a dicarboxylic acid, this compound presents a unique profile of chemical properties and potential biological activities that are of interest to researchers in materials science and drug development. This guide is structured to provide not just a recitation of safety data, but a deeper understanding of the rationale behind the recommended safety protocols, empowering researchers to conduct their work with a robust culture of safety and scientific integrity. While this document compiles the most current information, it is crucial to acknowledge that significant data gaps exist in the public domain regarding the toxicology and environmental fate of this specific compound.

## Chemical and Physical Properties

A foundational understanding of the physicochemical properties of a compound is paramount for anticipating its behavior and implementing appropriate safety measures.

Property	Value	Source
Chemical Name	3,3'-(p-Phenylene)dipropionic acid	ECHEMI[1]
Synonyms	1,4-Benzenedipropionic acid, p-Benzenedipropionic acid	ECHEMI[1]
CAS Number	4251-21-2	ECHEMI[1]
Molecular Formula	C12H14O4	ChemicalBook[2]
Molecular Weight	222.24 g/mol	ChemicalBook[2]
Appearance	White to off-white powder/solid	ChemicalBook[2]
Melting Point	231-234 °C (lit.)	ChemicalBook[2]
Boiling Point	323.41°C (rough estimate)	ChemicalBook[2]
Density	1.1995 (rough estimate)	ChemicalBook[2]
pKa	4.37±0.10 (Predicted)	ChemicalBook[2]
Water Solubility	Insoluble	PubChem[1]

The high melting point suggests a stable crystalline structure. Its insolubility in water is a critical factor in considering its environmental mobility and appropriate spill cleanup procedures.

## Hazard Identification and GHS Classification

Based on available data, **3,3'-(p-Phenylene)dipropionic acid** is classified as an irritant. The Globally Harmonized System (GHS) classifications are as follows:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

These classifications necessitate the use of appropriate personal protective equipment (PPE) and handling procedures to prevent contact.

{3,3'-(p-Phenylene)dipropionic Acid   CAS: 4251-21-2}	Hazard Classifications
	Skin Irritation (H315)
	Serious Eye Irritation (H319)
	Respiratory Irritation (H335)

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Caption: GHS Hazard Classifications for **3,3'-(p-Phenylene)dipropionic acid**.

## Toxicological Information: Addressing the Data Gaps

A thorough review of publicly available toxicological data reveals a significant lack of specific studies on **3,3'-(p-Phenylene)dipropionic acid**. Safety data sheets consistently report "no data available" for acute toxicity (oral, dermal, and inhalation), carcinogenicity, mutagenicity, and reproductive toxicity.<sup>[1]</sup>

Implications for Researchers:

The absence of empirical toxicological data necessitates a precautionary approach. The principle of "treating unknown compounds as potentially hazardous" is the guiding tenet. The irritant properties, confirmed by GHS classifications, are the primary known hazards. However, the potential for other systemic effects cannot be ruled out without further testing. All handling should be performed with the assumption of potential toxicity beyond irritation.

## Safe Handling and Storage Protocols

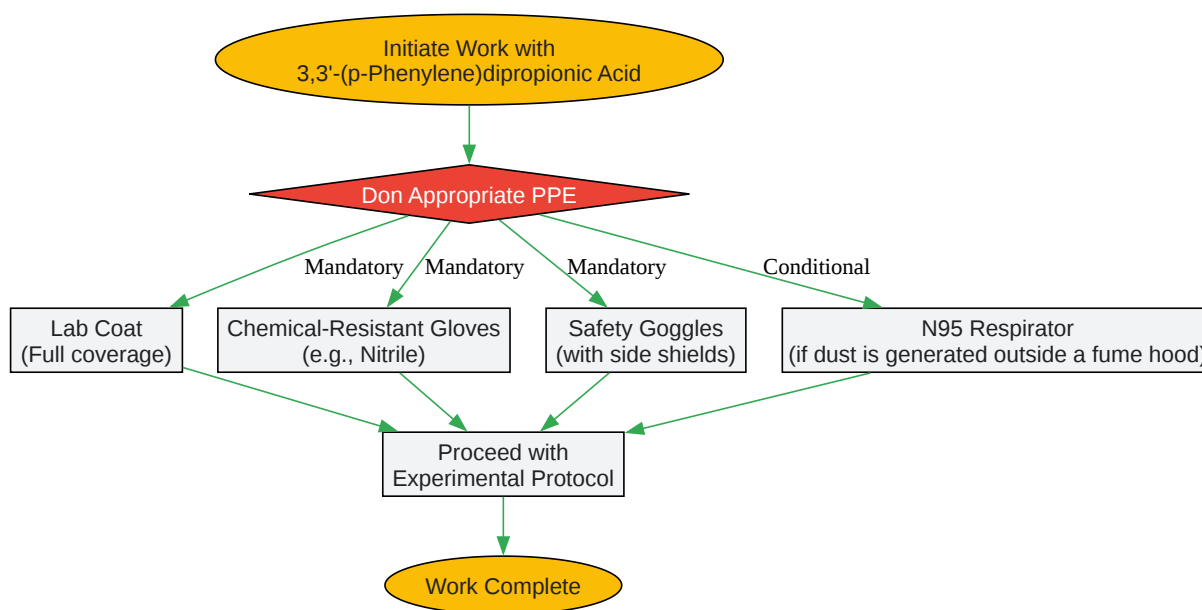
The following protocols are designed to mitigate the known hazards and account for the toxicological data gaps.

## Engineering Controls

- Ventilation: All work with **3,3'-(p-Phenylene)dipropionic acid** should be conducted in a well-ventilated laboratory. For procedures that may generate dust, such as weighing or transfers, a chemical fume hood is mandatory to prevent inhalation of airborne particles.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A robust PPE regimen is the cornerstone of safe handling.



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Caption: Recommended Personal Protective Equipment (PPE) workflow.

- Eye and Face Protection: Wear tightly fitting safety goggles with side shields.[1]
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) are required.[1] Ensure gloves are inspected for integrity before use.
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved N95 respirator or higher should be used.[1]

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents. While specific reactivity data is limited, as a carboxylic acid, it may react with bases.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

## Accidental Release and Disposal

### Accidental Release

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spread of the powder. Avoid generating dust.
- Clean-up: Carefully sweep up the solid material and place it in a sealed container for disposal. Use non-sparking tools.
- Decontaminate: Clean the spill area with a suitable solvent and then with soap and water.

## Disposal

Dispose of waste material in accordance with local, state, and federal regulations. As there is limited ecological data, it is imperative to prevent this compound from entering the environment.

[1] Do not dispose of it down the drain.

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: The hazardous decomposition products are not well-characterized. As with many organic compounds, combustion may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Ecological Information: A Call for Further Research

There is a significant lack of data on the environmental fate and ecological toxicity of **3,3'-(p-Phenylene)dipropionic acid**. Safety data sheets indicate "no data available" for toxicity to fish, daphnia, and algae.[1] Similarly, information on its persistence, biodegradability, and bioaccumulation potential is not available.

**Causality and Prudence:** The absence of this data means that the environmental impact of a release is unknown. Therefore, all measures should be taken to prevent its entry into soil, waterways, and the atmosphere. The precautionary principle dictates that it should be treated as potentially persistent and harmful to aquatic life until proven otherwise.

## Stability and Reactivity

While specific studies on the reactivity of **3,3'-(p-Phenylene)dipropionic acid** are not readily available, its chemical structure as a dicarboxylic acid provides some predictive insights.

- Chemical Stability: The compound is expected to be stable under normal storage conditions.
- Reactivity: As a carboxylic acid, it is expected to react with bases in neutralization reactions. It may also undergo esterification with alcohols and amidation with amines.

- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Hazardous Decomposition Products: Thermal decomposition products have not been reported. High temperatures may lead to the release of carbon oxides.

## Conclusion

**3,3'-(p-Phenylene)dipropionic acid** is a compound with known irritant properties affecting the skin, eyes, and respiratory system. The most significant challenge in providing a comprehensive safety guide is the profound lack of empirical data on its toxicology and environmental impact. This guide, therefore, emphasizes a conservative and precautionary approach to its handling. Researchers and professionals in drug development must adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure. The scientific community is encouraged to pursue further research to fill the existing data gaps and allow for a more complete risk assessment of this compound.

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